

stability of phosphocreatine dipotassium in aqueous solutions for experiments

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Compound of Interest

Compound Name: *Phosphocreatine dipotassium*

Cat. No.: *B15613447*

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Technical Support Center: Dipotassium Phosphocreatine in Aqueous Solutions

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability of dipotassium phosphocreatine in aqueous solutions for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is dipotassium phosphocreatine and why is its stability in aqueous solutions a concern?

A1: Dipotassium phosphocreatine is the dipotassium salt of phosphocreatine, a high-energy phosphate compound crucial for cellular energy buffering, particularly in muscle and brain tissue. In experiments, it serves as a phosphate donor to regenerate ATP from ADP.^[1] Its stability in aqueous solutions is a critical concern because it can spontaneously hydrolyze to form creatine and inorganic phosphate, or undergo intramolecular cyclization to form creatinine.^[2] This degradation can significantly impact the accuracy and reproducibility of experiments that rely on a specific concentration of phosphocreatine.

Q2: What are the main factors that affect the stability of dipotassium phosphocreatine in aqueous solutions?

A2: The primary factors influencing the stability of phosphocreatine in aqueous solutions are pH, temperature, and storage duration. Generally, phosphocreatine is more stable at alkaline pH and lower temperatures.[1][3] Acidic conditions and elevated temperatures accelerate its degradation to creatine and creatinine.[2]

Q3: How should I prepare and store my aqueous dipotassium phosphocreatine solutions?

A3: For optimal stability, it is recommended to:

- Prepare solutions fresh: Whenever possible, prepare the solution immediately before use.
- Use a suitable buffer: A buffer with a slightly alkaline pH (around 7.4-9.0) can improve stability.[1][4]
- Store at low temperatures: If immediate use is not possible, aliquot the solution into single-use volumes and store them at -20°C. Stock solutions of dipotassium phosphocreatine are reported to be stable for up to 3 months when stored at -20°C.[5] Avoid repeated freeze-thaw cycles.

Q4: What is the solubility of dipotassium phosphocreatine in water?

A4: The solubility of dipotassium phosphocreatine in water is approximately 5 mg/mL.[5]

Troubleshooting Guide

Issue 1: I am seeing inconsistent or unexpected results in my experiments using a phosphocreatine solution.

- Possible Cause: Degradation of phosphocreatine in your stock or working solution.
- Troubleshooting Steps:
 - Verify Solution Age and Storage: Confirm the age of your solution and that it has been stored correctly (aliquoted, frozen at -20°C, and protected from freeze-thaw cycles).
 - Check pH of the Solution: The pH of the solution can influence the rate of degradation. Consider preparing your solution in a buffer with a pH in the stable range (pH 7.4-9.0).[1][4]

- Prepare a Fresh Solution: If in doubt, prepare a fresh solution of dipotassium phosphocreatine immediately before your experiment.
- Quantify Phosphocreatine Concentration: If the problem persists, consider quantifying the concentration of phosphocreatine in your solution using a stability-indicating method like HPLC (see Experimental Protocols section).

Issue 2: My dipotassium phosphocreatine solution appears cloudy or has precipitated.

- Possible Cause: The concentration of the solution may have exceeded its solubility limit, or the temperature of the solution has decreased, reducing solubility.
- Troubleshooting Steps:
 - Check Concentration: Ensure the concentration of your solution does not exceed the solubility limit of 5 mg/mL in water.[\[5\]](#)
 - Gentle Warming: If the solution was stored at a low temperature, gently warm it to room temperature to see if the precipitate redissolves.
 - Sonication: Brief sonication can sometimes help to redissolve precipitated material.
 - Prepare a More Dilute Solution: If solubility remains an issue, prepare a more dilute stock solution.

Data Presentation

Table 1: Summary of Stability Data for Phosphocreatine in Aqueous Solutions

Parameter	Condition	Observation	Citation
Storage Temperature	-20°C	Stock solutions are stable for up to 3 months.	[5]
Room Temperature	Significant degradation can occur within days.	[2]	
pH	Neutral (6.5 - 7.5)	Relatively stable.	[2]
Acidic (pH < 6.5)	Increased rate of degradation.	[2]	
Alkaline (pH 8.0 - 9.0)	Enhanced stability.	[1]	

Experimental Protocols

Protocol: Stability Assessment of Dipotassium Phosphocreatine in Aqueous Solution by HPLC

This protocol outlines a method to determine the stability of dipotassium phosphocreatine in an aqueous solution over time by quantifying the parent compound and its primary degradation products, creatine and creatinine.

1. Materials and Reagents:

- Dipotassium phosphocreatine
- Creatine standard
- Creatinine standard
- HPLC grade water
- HPLC grade acetonitrile
- Monopotassium phosphate (KH_2PO_4)

- Tetrabutylammonium hydroxide (TAH) or other suitable ion-pairing agent
- Phosphoric acid or potassium hydroxide for pH adjustment
- 0.22 μm syringe filters

2. Equipment:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- C18 reverse-phase HPLC column (e.g., Hypersil BDS-C18, 250 mm x 4.6 mm, 5 μm)[6]
- Analytical balance
- pH meter
- Volumetric flasks and pipettes
- Incubator or water bath for temperature-controlled stability studies

3. Preparation of Solutions:

- Mobile Phase (example): Prepare an aqueous mobile phase containing 0.2% (w/v) monopotassium phosphate and 0.2% (w/v) TAH. Adjust the pH to 6.6 with diluted phosphoric acid.[6] The mobile phase composition may need to be optimized for your specific column and system.
- Standard Solutions: Accurately weigh and dissolve dipotassium phosphocreatine, creatine, and creatinine in the mobile phase to prepare individual stock solutions. From these, prepare a mixed standard solution containing known concentrations of all three analytes.
- Sample Solution: Prepare an aqueous solution of dipotassium phosphocreatine at the desired concentration for the stability study (e.g., in water or a specific buffer).

4. Stability Study Setup:

- Divide the sample solution into several aliquots in tightly sealed vials.

- Store the aliquots under the desired conditions (e.g., -20°C, 4°C, 25°C, 40°C).
- At specified time points (e.g., 0, 24, 48, 72 hours, 1 week, 1 month), remove an aliquot from each storage condition.

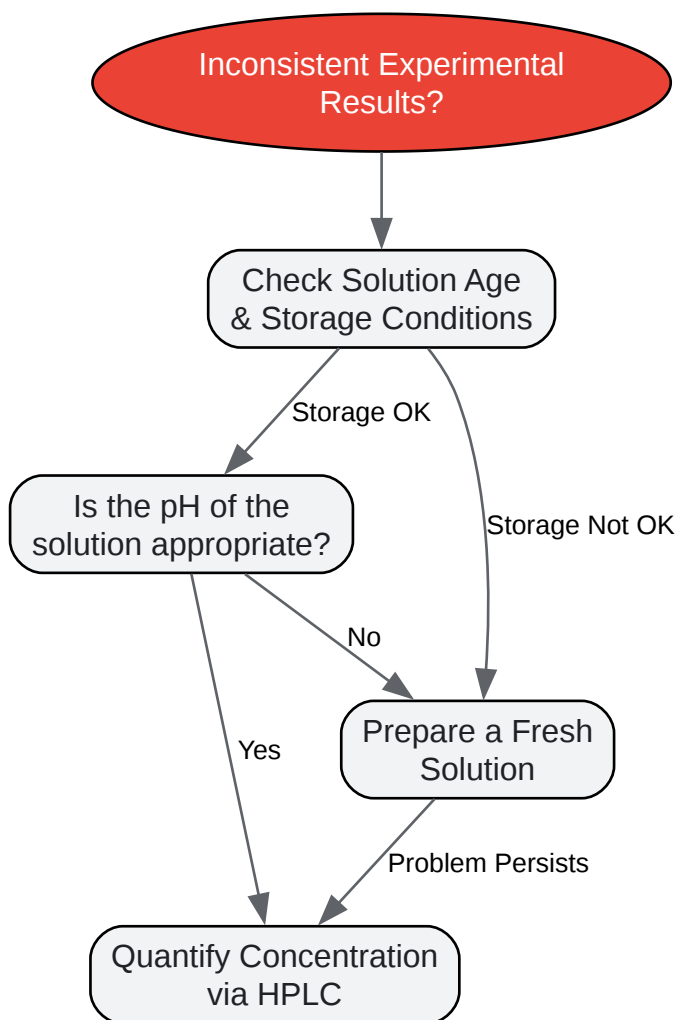
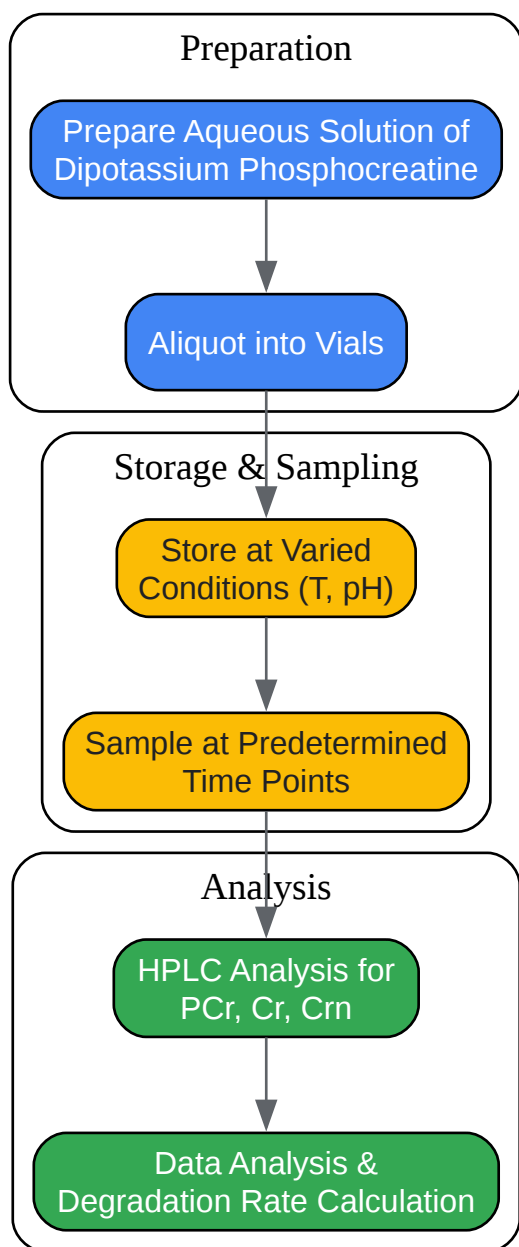
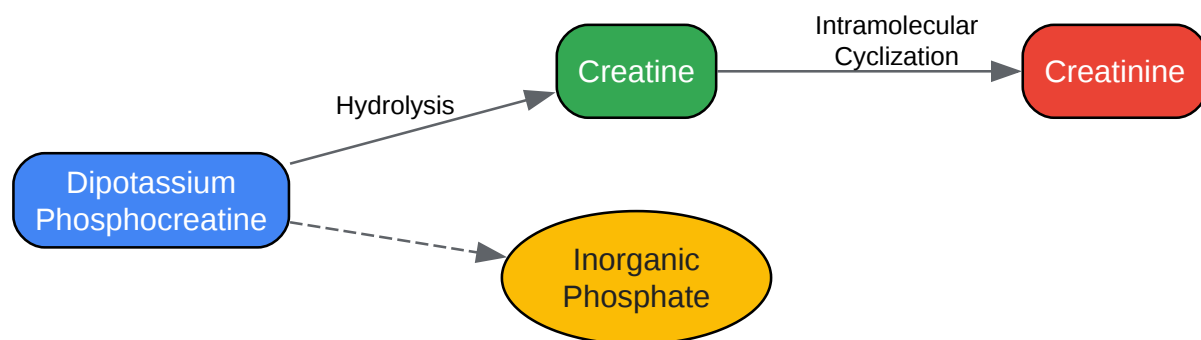
5. HPLC Analysis:

- Chromatographic Conditions (example):[\[6\]](#)
 - Column: Hypersil BDS-C18 (250 mm x 4.6 mm, 5 µm)
 - Mobile Phase: 0.2% KH₂PO₄ and 0.2% TAH, pH 6.6
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30°C
 - Detection Wavelength: 210 nm
 - Injection Volume: 20 µL
- Filter all samples and standards through a 0.22 µm syringe filter before injection.
- Inject the mixed standard solution to determine the retention times and response factors for phosphocreatine, creatine, and creatinine.
- Inject the samples from the stability study.

6. Data Analysis:

- Identify and integrate the peaks for phosphocreatine, creatine, and creatinine in the sample chromatograms based on the retention times from the standard.
- Calculate the concentration of each analyte in the samples using the calibration curve generated from the standard solutions.
- Plot the concentration of dipotassium phosphocreatine as a function of time for each storage condition to determine its degradation rate.

Visualizations



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References

- 1. WO2019180199A1 - Stable aqueous composition of phosphocreatine - Google Patents [patents.google.com]
- 2. Analysis of the efficacy, safety, and regulatory status of novel forms of creatine - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Phosphocreatinine, a high-energy phosphate in muscle, spontaneously forms phosphocreatine and creatinine under physiological conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. pH and temperature effects on kinetics of creatine kinase in aqueous solution and in isovolumic perfused heart. A ³¹P nuclear magnetization transfer study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Creatine Phosphate dipotassium salt ≥98% (TLC), solid, high-energy phosphate compound, Calbiochem® | Sigma-Aldrich [sigmaaldrich.com]
- 6. A stability-Indicating HPLC Method for Simultaneous Determination of Creatine Phosphate Sodium and its Related Substances in Pharmaceutical Formulation - PMC [pmc.ncbi.nlm.nih.gov]
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